

Proper Disposal Procedures for BMS-189961 (BMS961)

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Compound of Interest

Compound Name: BMS961

Cat. No.: B156671

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For researchers, scientists, and drug development professionals utilizing BMS-189961, also known as **BMS961**, adherence to proper disposal protocols is essential for laboratory safety and environmental protection. This document provides a comprehensive guide to the safe handling and disposal of this compound, in line with standard laboratory practices for chemical waste management.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, safety goggles, chemical-resistant gloves, and a lab coat. All handling of BMS-189961 should be conducted in a well-ventilated area, preferably within a chemical fume hood. In the event of skin or eye contact, rinse the affected area immediately with copious amounts of water and seek medical attention.

Step-by-Step Disposal Protocol

The proper disposal of BMS-189961, as with most research chemicals, involves treating it as hazardous waste. Do not dispose of this compound down the drain or in regular solid waste streams.

- Waste Collection:

- Collect all waste materials containing BMS-189961, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a designated and clearly labeled hazardous waste container.
- The container must be made of a material compatible with the chemical and its solvent.
- Ensure the container is tightly sealed to prevent leaks or spills.
- Labeling:
 - Clearly label the hazardous waste container with the full chemical name: "BMS-189961 (CAS: 185629-22-5)" and any solvents used.
 - Include the appropriate hazard symbols as indicated in the Safety Data Sheet (SDS).
- Storage:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
 - Follow all institutional guidelines for the temporary storage of hazardous waste.
- Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.^{[1][2][3]}
 - Provide the waste disposal contractor with a copy of the Safety Data Sheet for BMS-189961 to ensure proper handling and disposal in accordance with local, state, and federal regulations.

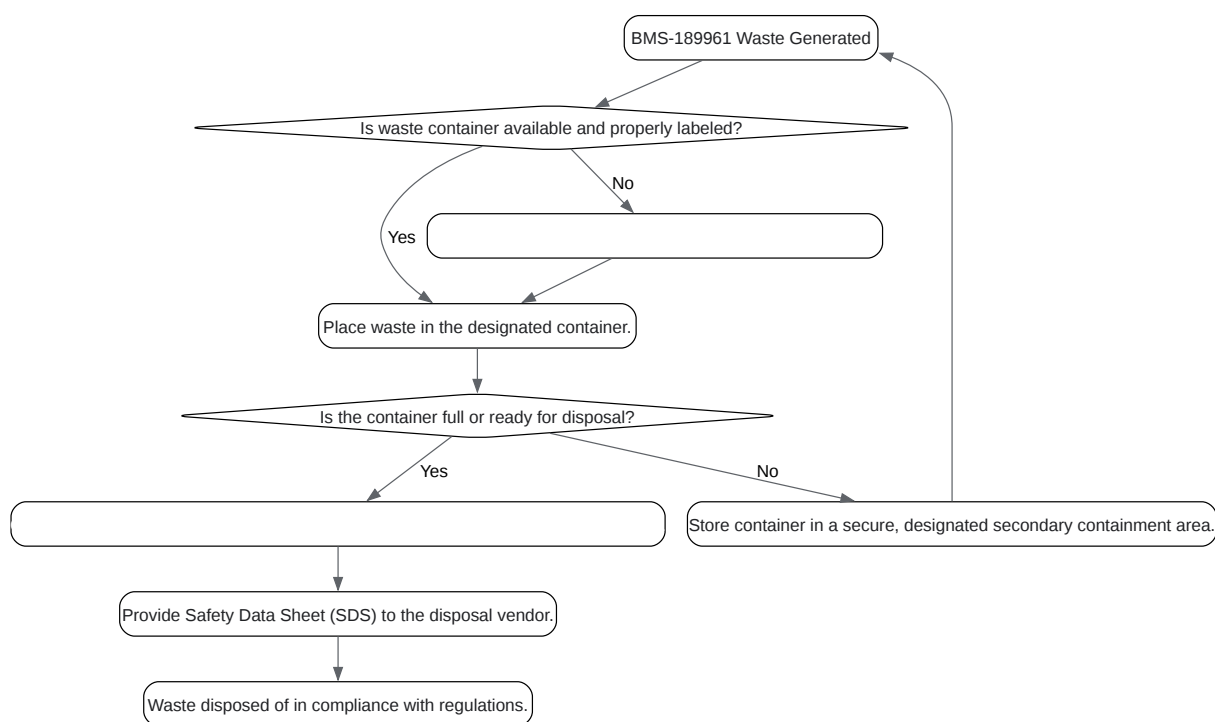
Chemical and Physical Properties

A summary of the key quantitative data for BMS-189961 is provided in the table below for easy reference.^[4]

Property	Value
CAS Number	185629-22-5
Molecular Formula	C ₂₃ H ₂₆ FNO ₄
Formula Weight	399.5 g/mol
Purity	≥98%
Formulation	A crystalline solid
Solubility	Soluble in DMSO

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of BMS-189961.



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Caption: Decision workflow for the proper disposal of BMS-189961.

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